

Application Notes and Protocols for BMS-795311 in Transgenic Mice

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: BMS-795311

Cat. No.: B606252

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These application notes provide a detailed protocol for the experimental use of **BMS-795311**, a potent cholesteryl ester transfer protein (CETP) inhibitor, in a transgenic mouse model. The provided methodologies are based on preclinical findings and are intended to guide researchers in designing and executing similar in vivo studies.

Introduction

BMS-795311 is a powerful, orally bioavailable inhibitor of cholesteryl ester transfer protein (CETP), with an IC₅₀ of 4 nM in enzyme-based assays and 0.22 μM in human whole plasma assays.[1] It has been demonstrated to effectively inhibit plasma cholesteryl ester (CE) transfer activity and increase high-density lipoprotein-cholesterol (HDL-C) levels in vivo.[1][2] The following protocols are designed for studying the effects of **BMS-795311** in human CETP (hCETP)/apoB-100 dual transgenic mice, a relevant model for investigating lipid metabolism.

Quantitative Data Summary

The following tables summarize key quantitative data from in vivo studies with **BMS-795311** in various animal models, with a focus on mice.

Table 1: In Vivo Efficacy of **BMS-795311** in hCETP/apoB-100 Dual Transgenic Mice^[1]

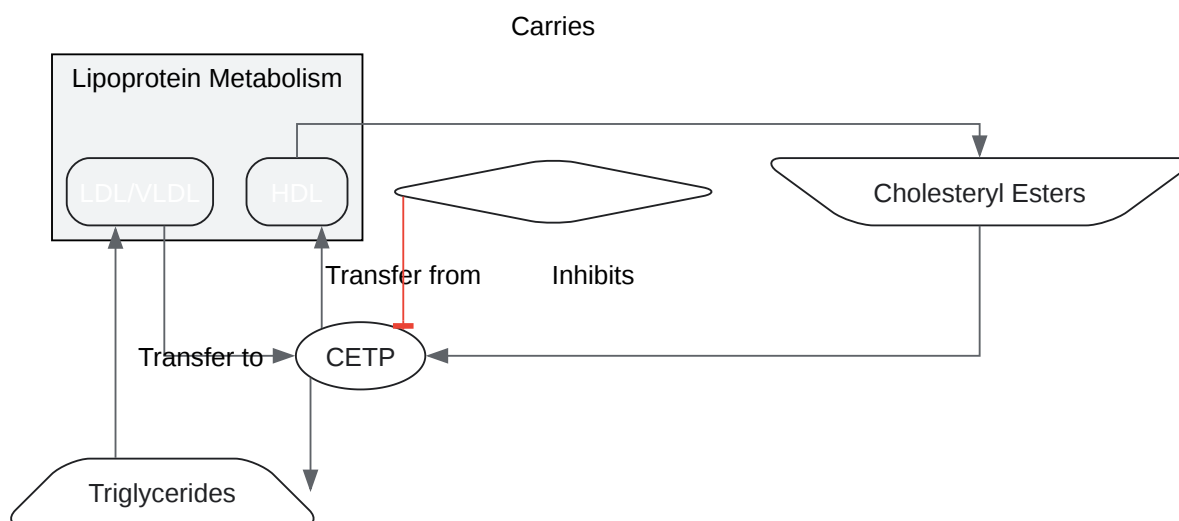
Parameter	Dosage (Oral)	Duration	Effect
CETP Activity Inhibition	1 mg/kg	8 hours	Inhibition of plasma CE transfer activity
HDL-C Increase	3 - 10 mg/kg	3 days	45% increase at 10 mg/kg

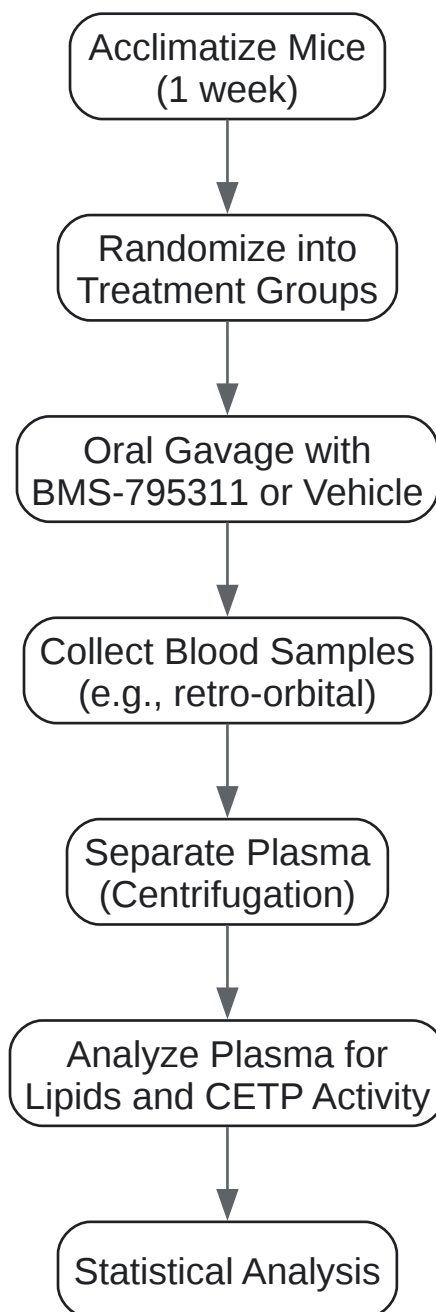
Table 2: Pharmacokinetic Profile of **BMS-795311** in Mice^[1]

Parameter	Value	Dosing (Oral)	Dosing (Intravenous)
Bioavailability	37%	10 mg/kg	-
C _{max}	5.3 ng/mL	10 mg/kg	-
Terminal Elimination Half-Life	6 hours	-	5 mg/kg
Plasma Clearance	2.0 mL/min/kg	-	5 mg/kg
Volume of Distribution	0.8 L/kg	-	5 mg/kg

Signaling Pathway

BMS-795311 acts by directly inhibiting the cholesteryl ester transfer protein (CETP). CETP facilitates the transfer of cholesteryl esters from high-density lipoprotein (HDL) to apolipoprotein B-containing lipoproteins (like LDL and VLDL) in exchange for triglycerides. By inhibiting this process, **BMS-795311** leads to an increase in HDL-C levels.





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References

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